

# N,N-Dimethylmethanesulfonamide melting point and boiling point.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N,N-Dimethylmethanesulfonamide*

Cat. No.: *B1294423*

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An In-depth Technical Guide on the Core Physicochemical Properties of **N,N-Dimethylmethanesulfonamide**

## Abstract

**N,N-Dimethylmethanesulfonamide** (CAS No. 918-05-8) is a sulfonamide compound whose physicochemical properties are of significant interest in various research and development sectors, including its potential use as a solvent and a synthetic building block. This technical guide provides an in-depth analysis of two of its core thermal properties: the melting point and boiling point. We will explore the reported values for these properties, discuss the underlying molecular principles, and present validated experimental protocols for their determination. This document is intended for researchers, chemists, and drug development professionals who require a precise understanding of this compound's behavior for experimental design, process scale-up, and safety assessments.

## Introduction to N,N-Dimethylmethanesulfonamide

**N,N-Dimethylmethanesulfonamide** is an organic compound featuring a central sulfur atom double-bonded to two oxygen atoms and single-bonded to both a methyl group and a dimethylamino group.<sup>[1]</sup> This structure imparts specific polarity and hydrogen bond accepting capabilities that define its physical properties and potential applications.<sup>[1]</sup> Understanding its transition temperatures is the first critical step in evaluating its suitability for any laboratory or industrial process.

## Chemical Identity

- IUPAC Name: **N,N-dimethylmethanesulfonamide**[\[1\]](#)
- CAS Number: 918-05-8[\[2\]](#)[\[3\]](#)
- Molecular Formula: C<sub>3</sub>H<sub>9</sub>NO<sub>2</sub>S[\[2\]](#)[\[4\]](#)
- Molecular Weight: 123.17 g/mol [\[5\]](#)[\[6\]](#)
- Appearance: Typically a white to cream or pale pink solid, which may appear as crystals, powder, or a fused solid.[\[2\]](#)[\[5\]](#)

## Molecular Structure

The structure of **N,N-Dimethylmethanesulfonamide** is fundamental to its physical properties. The sulfonyl group (O=S=O) is highly polar, while the methyl and dimethylamino groups provide organic character. The presence of a rotatable bond between the sulfur and nitrogen atoms allows for conformational flexibility.[\[1\]](#)[\[4\]](#)

Caption: 2D representation of **N,N-Dimethylmethanesulfonamide**.

## Summary of Physicochemical Properties

For quick reference, the core physical properties of **N,N-Dimethylmethanesulfonamide** are summarized below. These values are critical for predicting the compound's state under various experimental conditions.

Property	Value	Source
CAS Number	918-05-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NO <sub>2</sub> S	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	123.17 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	42 - 51 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	165.8 °C (at 760 mmHg)	<a href="#">[4]</a>
119 - 120 °C (at 17 mmHg)	<a href="#">[6]</a>	
Appearance	White to pale pink solid	<a href="#">[2]</a> <a href="#">[5]</a>

## In-Depth Analysis of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a crystalline solid, this occurs when the thermal energy is sufficient to overcome the intermolecular forces holding the molecules in a fixed crystal lattice.

## Reported Values and Influencing Factors

Various sources report the melting point of **N,N-Dimethylmethanesulfonamide** in a range, typically between 42°C and 51°C.[\[2\]](#)[\[5\]](#)[\[6\]](#) A safety data sheet from Fisher Scientific specifies a narrow range of 49 - 50 °C, while Thermo Scientific Chemicals provides a broader range of 42.0-51.0°C.[\[2\]](#)[\[5\]](#) This variation is common and can be attributed to several factors:

- Purity: Impurities disrupt the crystal lattice, typically leading to a depression and broadening of the melting point range. Commercial grades of this compound are often cited with purities of 97% or ≥98%.[\[2\]](#)[\[4\]](#)
- Crystalline Polymorphism: The existence of different crystal structures (polymorphs) of the same compound can result in different melting points.
- Experimental Technique: The heating rate and the sensitivity of the detection method can influence the measured value.

# Experimental Protocol for Melting Point Determination (Capillary Method)

This protocol describes a self-validating method for accurately determining the melting point range of a solid sample like **N,N-Dimethylmethanesulfonamide**.

**Principle:** A small, powdered sample is heated slowly in a capillary tube inside a calibrated apparatus. The melting range is the span from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.

**Methodology:**

- **Apparatus Calibration:**
  - **Rationale:** To ensure the accuracy of the instrument's thermometer, it must be calibrated against a certified reference standard with a sharp, known melting point (e.g., benzoic acid, m.p. 122.4°C).
  - **Procedure:** Determine the melting point of the standard. If the observed value deviates from the certified value, a correction factor must be applied to all subsequent measurements.
- **Sample Preparation:**
  - **Rationale:** A finely powdered, dry sample ensures uniform heat transfer and efficient packing, which is critical for a sharp, observable melting transition.
  - **Procedure:** Place a small amount of **N,N-Dimethylmethanesulfonamide** on a clean, dry watch glass. Crush it into a fine powder using a spatula.
- **Capillary Tube Packing:**
  - **Rationale:** Proper packing ensures the sample is heated evenly. A sample height of 2-3 mm is optimal for clear observation.
  - **Procedure:** Tap the open end of a capillary tube into the powdered sample. Invert the tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom.

Repeat until a 2-3 mm column of sample is achieved.

- Measurement:

- Rationale: A rapid initial heating rate is used to approach the expected melting point, followed by a much slower rate (1-2°C/minute) to allow for thermal equilibrium between the sample, heating block, and thermometer. This precision is key to an accurate reading.
- Procedure: a. Place the packed capillary tube in the melting point apparatus. b. Set an initial rapid heating rate to bring the temperature to ~10°C below the expected melting point (~45°C). c. Decrease the heating rate to 1-2°C per minute. d. Record the temperature ( $T_1$ ) when the first drop of liquid is observed. e. Continue heating at the slow rate and record the temperature ( $T_2$ ) when the last solid crystal melts into a clear liquid. f. Report the result as the range  $T_1 - T_2$ .



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Caption: Workflow for Melting Point Determination.

## In-Depth Analysis of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. This property is highly dependent on the ambient pressure.

## Reported Values and the Influence of Pressure

The boiling point of **N,N-Dimethylmethanesulfonamide** is reported as 165.8°C at 760 mmHg (atmospheric pressure).<sup>[4]</sup> Another source provides a value of 119-120°C at a reduced pressure of 17 mmHg.<sup>[6]</sup> This significant difference highlights the direct relationship between boiling point and pressure.

**Causality (Clausius-Clapeyron Relationship):** Reducing the external pressure on a liquid allows molecules to escape into the vapor phase with less thermal energy. Consequently, the temperature required to reach the boiling point is lower. This is a crucial consideration for purification via vacuum distillation, which is often employed for compounds that might decompose at their atmospheric boiling point.

## Experimental Protocol for Boiling Point Determination (Distillation Method)

This protocol provides a standard method for determining the boiling point of a liquid at a given pressure.

**Principle:** The liquid is heated in a distillation apparatus. The boiling point is the stable temperature recorded on a thermometer placed in the vapor path as the liquid actively boils and its vapor condenses.

**Methodology:**

- **Apparatus Setup:**
  - **Rationale:** A standard distillation setup ensures that the thermometer bulb is accurately measuring the temperature of the vapor that is in equilibrium with the boiling liquid.
  - **Procedure:** Assemble a distillation apparatus using a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. Ensure all joints are

properly sealed. The top of the thermometer bulb should be level with the bottom of the side-arm leading to the condenser.

- Sample and Boiling Chips:

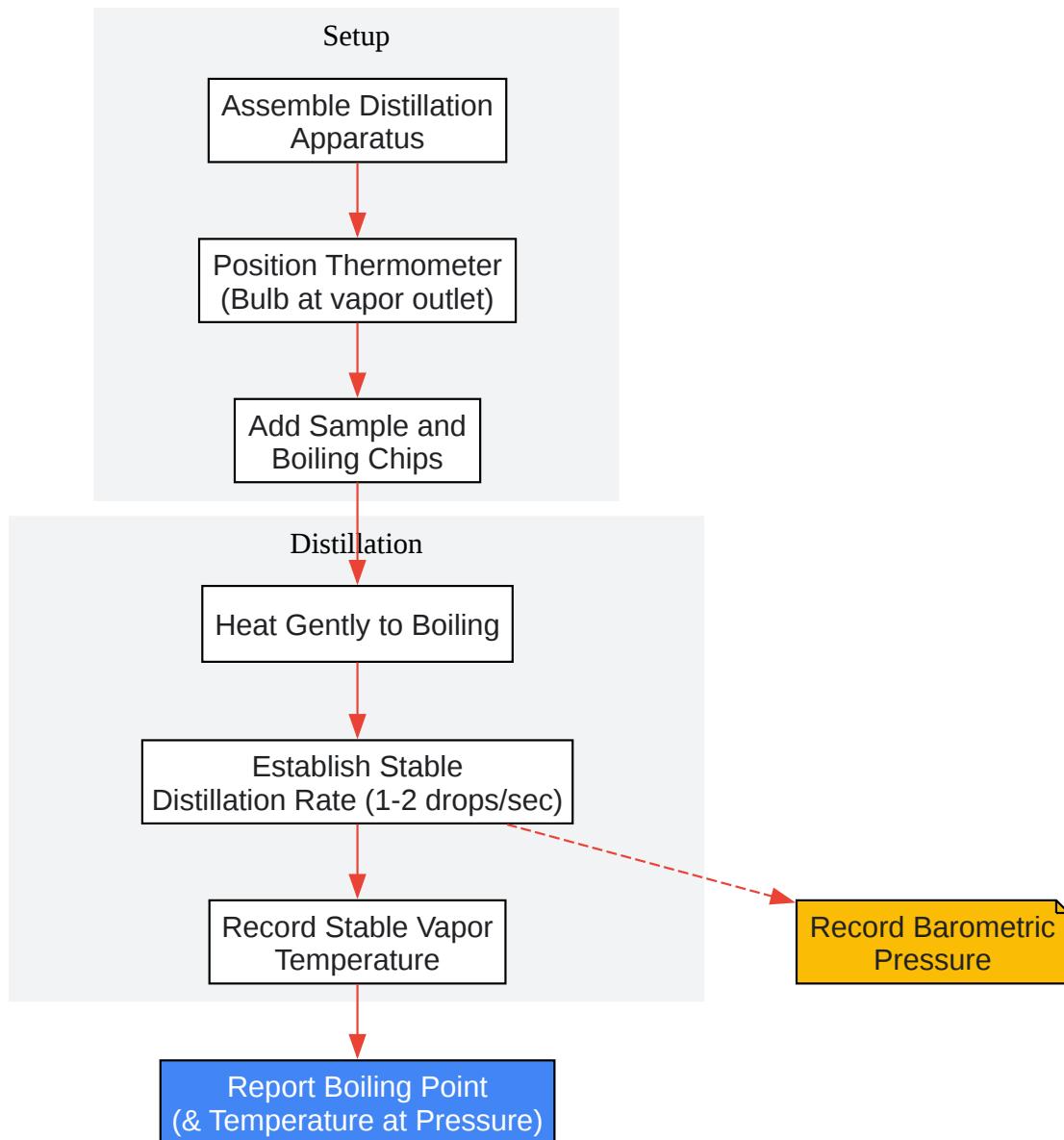
- Rationale: Boiling chips or a magnetic stir bar are essential to prevent "bumping" (sudden, violent boiling) by providing nucleation sites for smooth bubble formation.
- Procedure: Place a sufficient volume of **N,N-Dimethylmethanesulfonamide** into the distillation flask (typically filling it to 1/2 to 2/3 of its volume). Add 2-3 boiling chips.

- Heating and Measurement:

- Rationale: The heating rate should be controlled to maintain a slow, steady distillation rate (1-2 drops per second). This ensures that the recorded temperature represents a true equilibrium state.
- Procedure: a. Begin heating the flask gently using a heating mantle. b. Observe as the liquid begins to boil and a condensation ring rises up the apparatus. c. When the vapor surrounds the thermometer bulb and condensation begins to drip steadily from the condenser into the receiving flask, record the temperature. d. Continue to monitor the temperature. A stable reading during active distillation is the boiling point.

- Pressure Correction (if necessary):

- Rationale: If the determination is not performed at standard atmospheric pressure (760 mmHg), the observed boiling point will differ.
- Procedure: Record the ambient barometric pressure during the experiment. The observed boiling point can be corrected to the normal boiling point using a nomograph or the Sydney-Young equation if high accuracy is required.



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Caption: Workflow for Boiling Point Determination.

## Safety, Handling, and Storage

For the safety of laboratory personnel, proper handling of **N,N-Dimethylmethanesulfonamide** is essential.

- Hazards: The compound is listed as harmful if swallowed and causes skin and serious eye irritation.<sup>[4]</sup> It may also cause respiratory irritation.<sup>[4]</sup>
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid dust formation and inhalation.<sup>[5]</sup>
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[5]</sup>

## Conclusion

The melting and boiling points of **N,N-Dimethylmethanesulfonamide** are fundamental parameters that dictate its physical state and inform its practical application in a scientific setting. With a melting point range of approximately 42-51°C and a normal boiling point of 165.8°C, it exists as a solid at standard room temperature but can be easily melted for use as a liquid. The significant depression of its boiling point under vacuum underscores the importance of pressure control during distillation. By employing the validated protocols outlined in this guide, researchers can ensure the accurate determination of these properties, leading to more reliable and reproducible experimental outcomes.

## References

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- To cite this document: BenchChem. [N,N-Dimethylmethanesulfonamide melting point and boiling point.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294423#n-n-dimethylmethanesulfonamide-melting-point-and-boiling-point>]

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